

Application Notes and Protocols for Methoxymethylsilane

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Compound of Interest

Compound Name: Methoxymethylsilane

CAS No.: 5624-64-6

Cat. No.: B14703734

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Introduction

Methoxymethylsilane (MTMS), a member of the alkoxysilane family, is a versatile organosilicon compound with the chemical formula $C_4H_{12}OSi$.^[1] It is a clear, colorless, and volatile liquid with a low viscosity and a characteristic mild odor.^{[1][2][3]} Its utility in scientific research and industrial applications stems from its function as a potent silylating agent.^{[2][4]} This property is leveraged to protect sensitive functional groups, such as hydroxyls, during complex organic syntheses and to modify surfaces, rendering them hydrophobic.^{[4][5]} Applications of **methoxymethylsilane** are found in the synthesis of pharmaceuticals, the fabrication of electronic materials, and the development of specialty polymers and coatings.^{[2][4]}

The reactivity of **methoxymethylsilane**, particularly its sensitivity to moisture, necessitates stringent handling and storage protocols to ensure the safety of laboratory personnel and the integrity of the compound.^{[2][6]} This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling and storage of **methoxymethylsilane**, grounded in an understanding of its chemical properties and associated hazards.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **methoxymethylsilane** is fundamental to its safe handling. These properties dictate the necessary precautions for storage and use.

Property	Value	Source(s)
Molecular Formula	C4H12OSi	[1][6]
Molecular Weight	104.22 g/mol	[1][3][6]
Appearance	Clear, colorless liquid	[1][7]
Boiling Point	57-58 °C	[7]
Density	0.756 g/mL at 25 °C	[7]
Vapor Pressure	76 mmHg @ 25 °C	[6]
Flash Point	-30.6 °C	[8]
Water Solubility	Reacts with water	[6]

Hazard Identification and Safety Precautions

Methoxymethylsilane is classified as a hazardous chemical, primarily due to its high flammability and reactivity.[6] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[6][9]

Health Hazards:

- Skin and Eye Irritation: Direct contact can cause skin and serious eye irritation.[6][10]
- Respiratory Tract Irritation: Inhalation of vapors may cause respiratory tract irritation.[11]
- Toxicity of Hydrolysis Product: Contact with moisture, including atmospheric humidity, leads to hydrolysis, producing methanol.[2][12] Methanol is toxic and can cause dizziness, nausea, and, in large doses, damage to the nervous system and eyesight.[2]

Primary Safety Precautions:

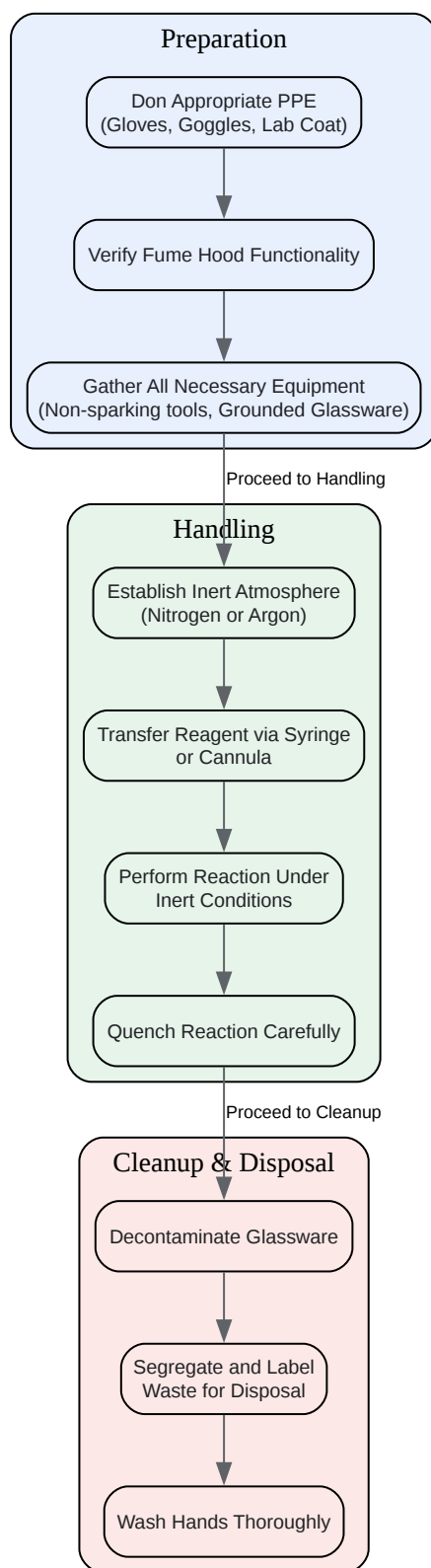
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[13\]](#)
- Wear appropriate Personal Protective Equipment (PPE), including flame-resistant clothing, chemical-resistant gloves (neoprene or nitrile rubber), and chemical splash goggles.[\[13\]](#)[\[14\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible.[\[11\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[10\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[6\]](#)[\[9\]](#)
- Ground all containers and transfer equipment to prevent static discharge.[\[6\]](#)[\[14\]](#)

Detailed Handling Protocols

Adherence to systematic procedures is critical when working with **methoxymethylsilane** to mitigate risks.

General Handling Workflow

The following diagram outlines the essential steps for safely handling **methoxymethylsilane** in a laboratory setting.



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Figure 1: General workflow for handling **methoxymethylsilane**.

Step-by-Step Protocol for Transferring Methoxymethylsilane

- Preparation:
 - Ensure the work area within the fume hood is clean and free of clutter.
 - Don a flame-retardant lab coat, chemical splash goggles, and neoprene or nitrile rubber gloves.^[14]
 - Ground the container of **methoxymethylsilane** and the receiving vessel.^[6]
- Inert Atmosphere:
 - The **methoxymethylsilane** container should be sealed under an inert gas like nitrogen or argon.^[2]
 - Purge the receiving flask with the same inert gas.
- Transfer:
 - For small quantities, use a dry, gas-tight syringe that has been purged with inert gas.
 - Puncture the septum on the **methoxymethylsilane** bottle and slowly draw the desired volume.
 - To prevent pressure changes, insert a needle connected to a nitrogen or argon line with an oil bubbler into the septum.
 - Dispense the liquid slowly into the receiving flask against the inner wall to minimize splashing.
- Post-Transfer:
 - Remove the syringe and immediately quench any residual reagent in the syringe by drawing up and expelling a suitable quenching agent (e.g., isopropanol) in a separate beaker within the fume hood.

- Securely close the **methoxymethylsilane** container.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is crucial.

- Evacuate: Evacuate all non-essential personnel from the immediate area.[\[15\]](#)
- Ventilate: Ensure the fume hood is operating at maximum capacity.
- Contain: For small spills, absorb the liquid with a non-combustible material like dry sand or earth.[\[16\]](#) Do NOT use combustible absorbents like paper towels.
- Neutralize: Cautiously and slowly add a quenching agent such as isopropanol to the absorbent material to react with the spilled **methoxymethylsilane**.
- Collect: Using non-sparking tools, collect the absorbed material into a suitable container for hazardous waste.[\[14\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to the appropriate safety officer.

Storage Protocols

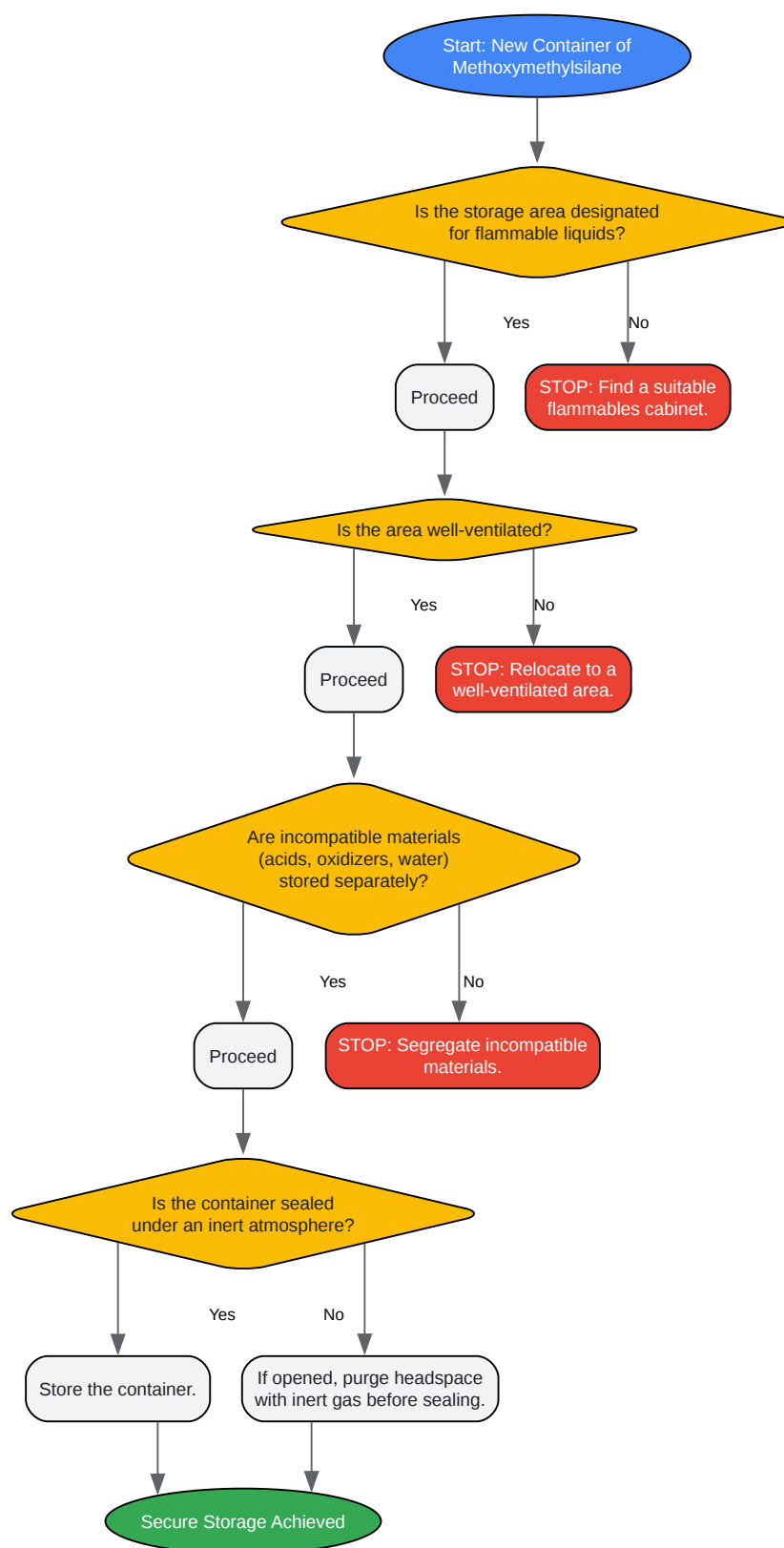
Proper storage of **methoxymethylsilane** is paramount to maintaining its stability and preventing hazardous situations.

Storage Conditions

Parameter	Recommendation	Rationale	Source(s)
Temperature	Store in a cool, dry, well-ventilated area.	To minimize vapor pressure and reduce the risk of ignition.	[10] [11]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent hydrolysis from atmospheric moisture.	[6] [10]
Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources.	Methoxymethylsilane is highly flammable.	[6] [11]
Incompatible Materials	Segregate from strong oxidizing agents, strong acids, and water.	To prevent vigorous and potentially hazardous reactions.	[6] [9]
Container	Keep in a tightly closed, properly labeled container.	To prevent leakage and reaction with atmospheric moisture.	[6] [10]

Logical Decision Tree for Storage

The following diagram provides a decision-making framework for the appropriate storage of **methoxymethylsilane**.



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Figure 2: Decision tree for the safe storage of **methoxymethylsilane**.

Waste Disposal

All waste containing **methoxymethylsilane** must be treated as hazardous.

- Collect waste in a dedicated, properly labeled, and sealed container.
- Do not mix with other waste streams, especially those containing incompatible materials.
- Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[17\]](#)

Conclusion

Methoxymethylsilane is an invaluable reagent in modern chemistry, but its hazardous properties demand respect and meticulous adherence to safety protocols. By understanding its reactivity and implementing the handling and storage procedures outlined in this guide, researchers can safely harness its capabilities while minimizing risks to themselves and their colleagues. A proactive approach to safety, including thorough planning and the consistent use of appropriate protective measures, is the cornerstone of responsible scientific practice when working with this and other reactive silanes.

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